

Betamethasone Dipropionate-d5: A Technical Guide to its Certificate of Analysis and Purity

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Compound of Interest

Compound Name: *Betamethasone Dipropionate-d5*

Cat. No.: *B15612138*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the certificate of analysis and purity assessment for **Betamethasone Dipropionate-d5**. **Betamethasone Dipropionate-d5** is the deuterium-labeled analog of Betamethasone Dipropionate, a potent glucocorticoid steroid. Its primary application in research and development is as an internal standard for the precise quantification of Betamethasone Dipropionate in biological matrices and pharmaceutical formulations using mass spectrometry-based assays. This guide details the typical specifications, analytical methodologies, and data interpretation relevant to ensuring the quality and reliability of this critical analytical standard.

Representative Certificate of Analysis

While a specific Certificate of Analysis for a given lot of **Betamethasone Dipropionate-d5** must be obtained from the supplier, this section provides a representative example based on common specifications for high-purity deuterated standards and the analysis of the non-deuterated analog.

Table 1: Typical Product Information

Parameter	Representative Specification
Product Name	Betamethasone Dipropionate-d5
Synonyms	Betamethasone 17,21-dipropionate-d5
Chemical Formula	C ₂₈ H ₃₂ D ₅ FO ₇
Molecular Weight	509.63 g/mol
CAS Number	Not Assigned
Appearance	White to off-white solid
Solubility	Soluble in Chloroform, Methanol

Table 2: Representative Analytical Data

Test	Specification	Result	Method
Purity (by HPLC)	≥ 98.0%	99.5%	High-Performance Liquid Chromatography
Isotopic Purity	≥ 99% Deuterium	Conforms	Mass Spectrometry
Identity	Conforms to structure	Conforms	¹ H-NMR, Mass Spectrometry
Loss on Drying	≤ 1.0%	0.35%	Gravimetric (105°C, 3 hours)
Total Impurities	≤ 2.0%	0.50%	HPLC

Experimental Protocols

The determination of purity and identity for **Betamethasone Dipropionate-d5** involves a combination of chromatographic and spectroscopic techniques. The following are detailed methodologies for the key experiments cited in the representative certificate of analysis.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

This method is used to determine the chemical purity of **Betamethasone Dipropionate-d5** and to quantify any related impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Mobile Phase: A gradient mixture of acetonitrile and water is commonly used. A typical gradient might start at 60:40 (Acetonitrile:Water) and ramp up to 80:20 over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 240 nm.
- Sample Preparation: A stock solution of **Betamethasone Dipropionate-d5** is prepared in methanol at a concentration of approximately 0.5 mg/mL. This is further diluted with the mobile phase to a working concentration of about 50 µg/mL.
- Procedure: 10-20 µL of the sample solution is injected into the HPLC system. The purity is calculated by the area percentage method, where the area of the main peak is divided by the total area of all peaks.

Isotopic Purity and Identity Confirmation by Mass Spectrometry (MS)

Mass spectrometry is crucial for confirming the molecular weight and assessing the isotopic purity of the deuterated compound.

- Instrumentation: A high-resolution mass spectrometer, often coupled with a liquid chromatography system (LC-MS).
- Ionization Mode: Electrospray Ionization (ESI) in positive mode is typically used.

- **Analysis:** The sample is introduced into the mass spectrometer, and the mass-to-charge ratio (m/z) of the molecular ion is determined. For **Betamethasone Dipropionate-d5**, the expected $[M+H]^+$ ion would be at approximately m/z 510.6. The mass spectrum is analyzed to confirm this mass and to ensure the absence of significant signals corresponding to the non-deuterated (d0) or partially deuterated species. The isotopic distribution pattern is compared to the theoretical pattern for a molecule containing five deuterium atoms.

Structural Confirmation by Nuclear Magnetic Resonance (^1H -NMR) Spectroscopy

^1H -NMR spectroscopy is used to confirm the chemical structure of the molecule.

- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher).
- **Solvent:** Deuterated chloroform (CDCl_3) or deuterated methanol (CD_3OD).
- **Procedure:** A small amount of the sample is dissolved in the deuterated solvent. The ^1H -NMR spectrum is acquired. The chemical shifts, splitting patterns, and integration of the peaks should be consistent with the structure of Betamethasone Dipropionate. The absence or significant reduction of signals at the positions where deuterium atoms have been introduced confirms the isotopic labeling.

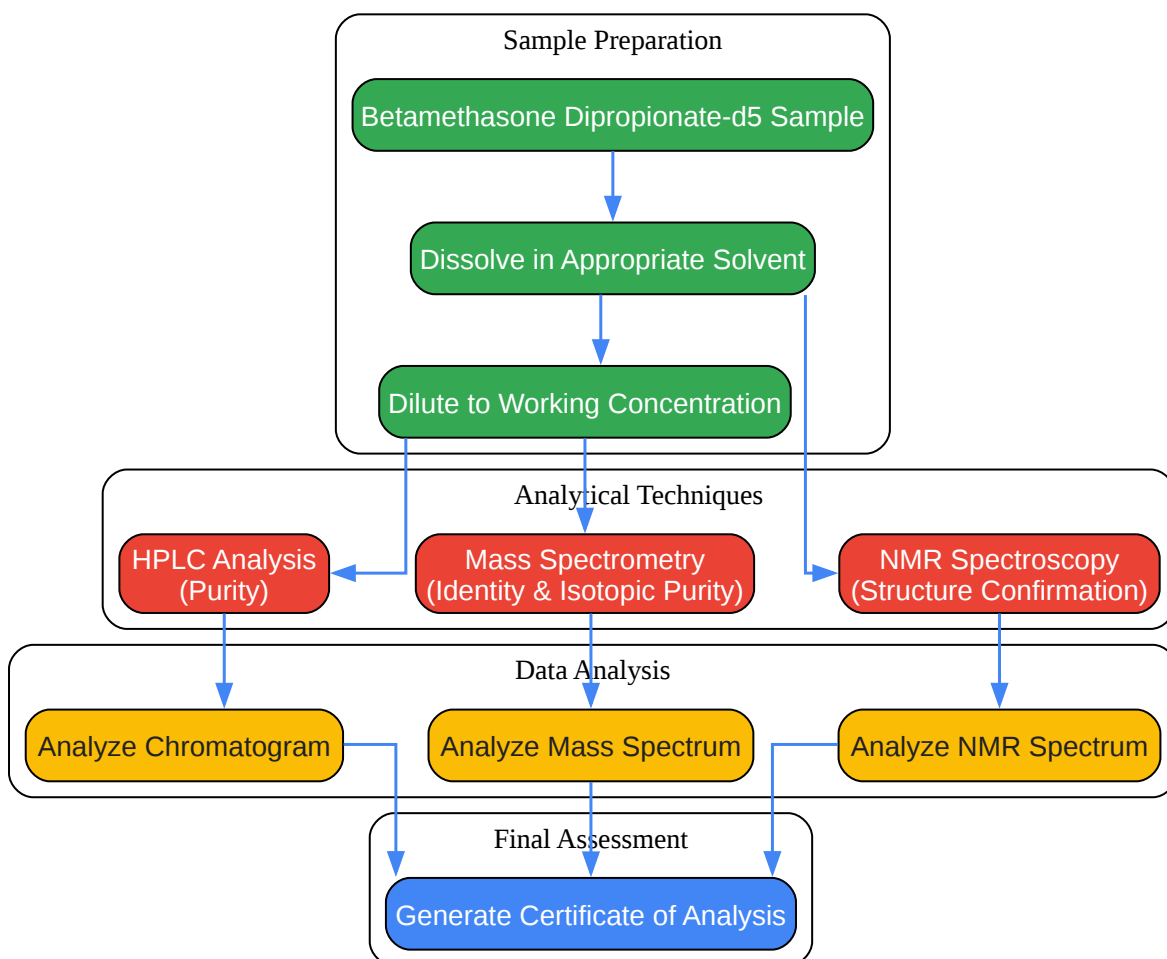
Loss on Drying

This test determines the amount of volatile matter (e.g., water or residual solvent) in the sample.

- **Procedure:** A pre-weighed amount of the sample (typically around 0.5 g) is placed in a drying oven at a specified temperature (e.g., 105°C) for a set period (e.g., 3 hours).^[1] The sample is then re-weighed, and the percentage loss in weight is calculated.

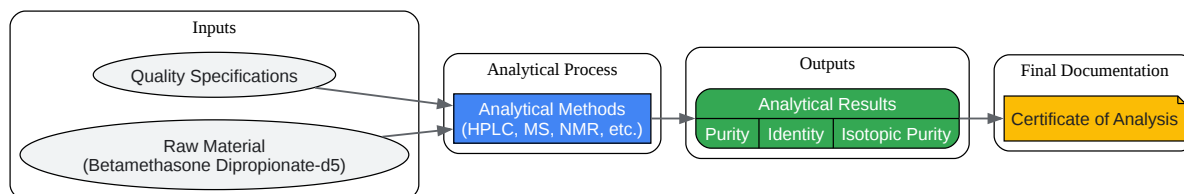
Mandatory Visualizations

The following diagrams illustrate key workflows and relationships in the analysis of **Betamethasone Dipropionate-d5**.



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Caption: Experimental workflow for the analysis of **Betamethasone Dipropionate-d5**.



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Caption: Logical relationship for generating a Certificate of Analysis.

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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
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